

A Comparative Study of Cobalt (II) Cyanide and Iron (II) Cyanide Properties

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Compound of Interest

Compound Name: Cobalt (II) cyanide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the physicochemical properties, synthesis, stability, and toxicity of **cobalt (II) cyanide** ($\text{Co}(\text{CN})_2$) and iron (II) cyanide ($\text{Fe}(\text{CN})_2$). The information is intended to assist researchers in understanding the key differences between these two inorganic compounds.

Physicochemical Properties

Cobalt (II) cyanide and iron (II) cyanide exhibit distinct physical and chemical properties. A summary of these is provided in the table below. Notably, simple iron (II) cyanide is considered a hypothetical or highly unstable compound, often existing in more complex forms.

Property	Cobalt (II) Cyanide (Co(CN) ₂)	Iron (II) Cyanide (Fe(CN) ₂)
Molecular Formula	Co(CN) ₂ [1] [2]	Fe(CN) ₂ [3]
Molar Mass	110.97 g/mol [4] [5] [6]	107.88 g/mol
Appearance	Deep blue, hygroscopic solid (anhydrous) [5] ; Pink to reddish-brown needles (dihydrate) [7]	Generally considered hypothetical or exists as a polymer, Fe ₂ [Fe(CN) ₆] [3]
Solubility in water	Insoluble [1] [7]	Insoluble
Other Solubilities	Soluble in solutions of alkali cyanides (e.g., KCN, NaCN) and ammonium hydroxide [7] .	Decomposes in acid.
Melting Point	Decomposes at 280°C [7]	Decomposes
Density	1.872 g/cm ³ (anhydrous) [7]	Not well-documented
Structure	Coordination polymer with the structural formula Co ₃ [Co(CN) ₅] ₂ [1] [2]	Hypothetical as a simple salt; likely polymeric. [3]

Synthesis

The synthesis of **cobalt (II) cyanide** and the challenges associated with preparing pure iron (II) cyanide are outlined below.

Experimental Protocol: Synthesis of Cobalt (II) Cyanide (Hydrated)

This protocol describes the synthesis of hydrated **cobalt (II) cyanide** via the reaction of a cobalt (II) salt with potassium cyanide.

Materials:

- Cobalt (II) chloride (CoCl₂)

- Potassium cyanide (KCN)
- Distilled water

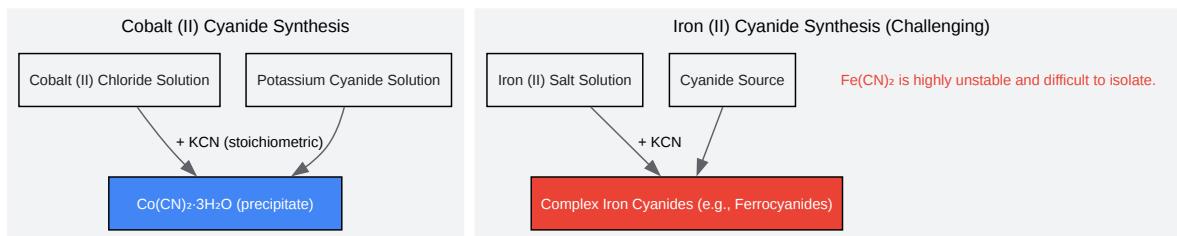
Procedure:

- Prepare an aqueous solution of cobalt (II) chloride.
- Slowly add a stoichiometric amount of potassium cyanide solution to the cobalt (II) chloride solution with constant stirring.
- A reddish-brown precipitate of **cobalt (II) cyanide** trihydrate ($\text{Co}(\text{CN})_2 \cdot 3\text{H}_2\text{O}$) will form.[4]
- It is crucial to use a stoichiometric amount of KCN, as an excess will lead to the formation of soluble potassium **cobalt (II) cyanide** ($\text{K}_4\text{Co}(\text{CN})_6$).[4]
- The precipitate can be collected by filtration, washed with distilled water, and dried.
- Anhydrous $\text{Co}(\text{CN})_2$ can be obtained by dehydrating the hydrated form.[4]

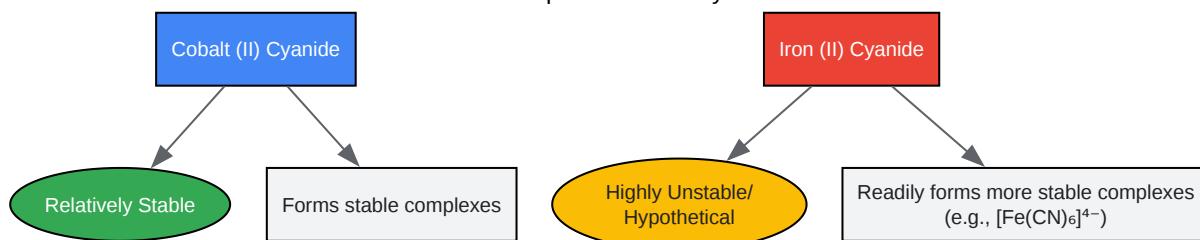
Synthesis of Iron (II) Cyanide

The synthesis of pure, simple iron (II) cyanide is challenging due to its instability.[3] It is often described as a hypothetical compound.[3] Attempts to synthesize it can result in the formation of more complex and stable iron-cyanide compounds. One reported method involves the decomposition of ammonium ferrocyanide.[3]

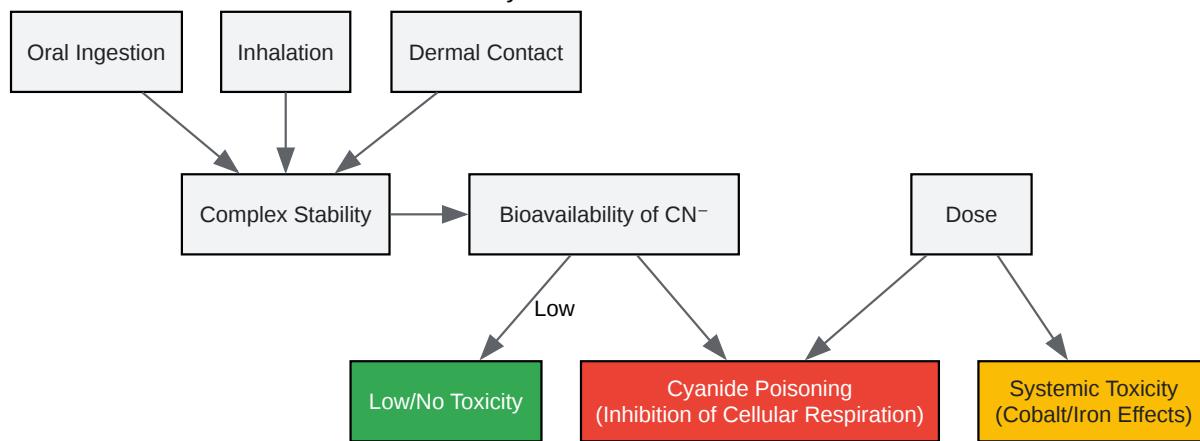
Synthesis Approaches



Comparative Stability



Toxicity Assessment Workflow



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